

ZENITH20 Trial Cohort Design and Key Findings

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Compound Focus: **Poziotinib**

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The ZENITH20 trial was a global, multicenter, multi-cohort, open-label Phase II study. Its primary objective was to evaluate the efficacy and safety of **poziotinib** in patients with advanced or metastatic NSCLC harboring EGFR or HER2 exon 20 insertion mutations [1]. The primary endpoint for all cohorts was the Objective Response Rate (ORR) as assessed by an independent review committee using RECIST v1.1 guidelines.

The table below outlines the design of the key cohorts for which results are available.

Cohort	Patient Population	Prior Lines of Therapy	Poziotinib Dosing	Primary End Point (ORR)
Cohort 1 [2] [3]	EGFR exon 20 insertion NSCLC	Previously treated	16 mg once daily [3]	14.8% (95% CI: 8.9-22.6) [2]
Cohort 2 [1]	HER2 exon 20 insertion NSCLC	Previously treated (median: 2 lines)	16 mg once daily	27.8% (95% CI: 18.9-38.2) [1]
Cohort 4 [4]	HER2 exon 20 insertion NSCLC	Treatment-naive	16 mg once daily or 8 mg twice daily	39% (95% CI: 28-50) [4]

Efficacy and Safety Outcomes

The efficacy and safety profiles of **poziotinib** varied across the different cohorts and mutation types.

Efficacy and Safety by Cohort and Mutation

Cohort / Analysis	Key Efficacy Findings	Common Grade ≥3 Treatment-Related Adverse Events
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| Cohort 2 (HER2, pretreated) [1] | - ORR: 27.8%

- Disease Control Rate (DCR): 70.0%
- Median Progression-Free Survival (mPFS): 5.5 months
- Median Duration of Response (mDoR): 5.1 months | - Rash (48.9%)
- Diarrhea (25.6%)
- Stomatitis (24.4%) | | Cohort 4 (HER2, treatment-naive) [4] | - ORR: 39%
- DCR: 73%
- mPFS: 5.6 months
- mDoR: 5.7 months | - Rash (45% QD, 39% BID)
- Stomatitis (21% QD, 15% BID)
- Diarrhea (15% QD, 21% BID) | | Cohort 1 (EGFR, pretreated) [2] [3] | - ORR: 14.8%
- DCR: 68.7%
- mPFS: 4.2 months
- mDoR: 7.4 months | - Rash (28%)
- Diarrhea (25%)
- Stomatitis (9%) |

Impact of Insertion Location on Efficacy (Exploratory Analysis) An important exploratory analysis from Cohort 1 and preclinical work investigated how the specific location of the **EGFR exon 20 insertion** impacts **poziotinib** sensitivity [2]. Insertions were classified as:

- **Near-loop** (A767-P772)
- **Far-loop** (H773-R776)

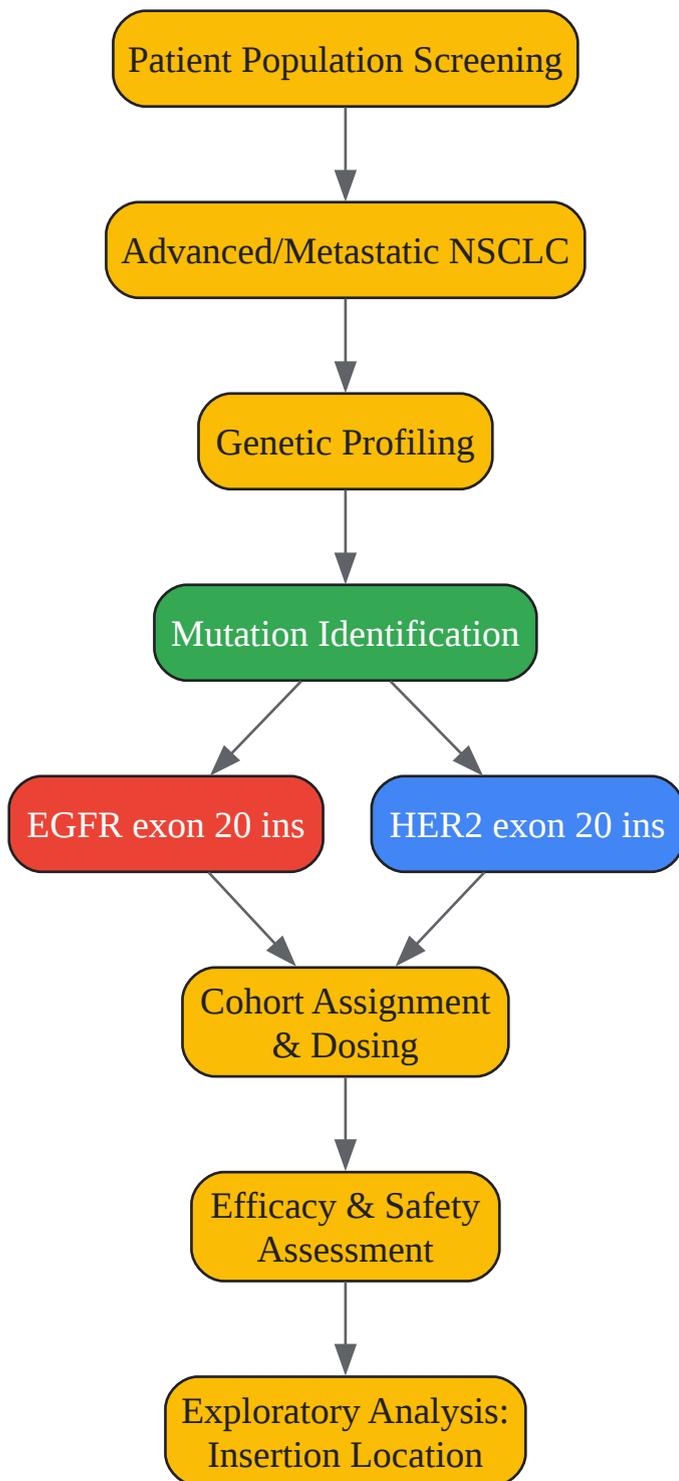
Poziotinib demonstrated superior efficacy in patients with near-loop insertions compared to those with far-loop insertions [2]. In contrast, the TKI mobocertinib showed similar activity across both groups [2].

Mutation Location	Therapy	Tumor Size Reduction	Median PFS
Near-loop	Poziotinib	-25.9%	11.1 months
Far-loop	Poziotinib	-9.8%	3.5 months

Mutation Location	Therapy	Tumor Size Reduction	Median PFS
Near-loop	Mobocertinib	-38.5%	12.0 months
Far-loop	Mobocertinib	-34.1%	13.0 months

Experimental Workflow and Mechanism of Action

The following diagram illustrates the experimental workflow and key biological concepts investigated in the ZENITH20 trial and associated research.



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Poziotinib is an **irreversible pan-ErbB inhibitor** that targets EGFR (HER1), HER2, and HER4 [1]. Its mechanism is particularly relevant for **exon 20 insertion mutations**, which typically confer resistance to

earlier generations of EGFR TKIs. Preclinical studies indicated that **poziotinib** could overcome this resistance, leading to its evaluation in the ZENITH20 trial [1] [2].

Research Protocol Outline

For scientists aiming to design studies based on the ZENITH20 findings, here is a summary of the core protocol elements.

1. Study Objectives

- **Primary Objective:** To assess the ORR of **poziotinib** as determined by independent review.
- **Secondary Objectives:** To evaluate DCR, DoR, PFS, and safety/tolerability.

2. Key Patient Selection Criteria

- **Inclusion:** Aged ≥ 18 years with histologically confirmed, locally advanced or metastatic NSCLC; documented EGFR or HER2 exon 20 insertion mutation; measurable disease per RECIST v1.1.
- **Specific Cohorts:** Defined by prior therapy (e.g., treatment-naive or previously treated).
- **Brain Metastases:** Allowed if the patient was clinically stable and off high-dose corticosteroids/anticonvulsants [1].

3. Study Treatment & Assessments

- **Intervention:** Oral **poziotinib** in 28-day cycles. Tested regimens included 16 mg once daily and 8 mg twice daily [4].
- **Tumor Assessments:** Conducted at baseline, every 8 weeks for the first year, and then every 12 weeks using CT or MRI. Brain MRI was required for patients with known CNS metastases [1].
- **Statistical Analysis:** The study was powered to test a null hypothesis ORR of 17% against a target ORR of 30% [1].

Future Research Considerations

- **Mutation Location:** The differential efficacy of TKIs based on the precise location of exon 20 insertions (near-loop vs. far-loop) highlights a critical area for personalized medicine. Future trials could stratify patients based on insertion type [2].
- **Dosing Optimization:** The exploration of alternative dosing schedules (e.g., 8 mg twice daily in Cohort 4) was aimed at improving the therapeutic window by mitigating toxicities while maintaining efficacy [4].

- **Trial Status:** Be aware that the development of **poziotinib** in the ZENITH20 trial was **discontinued** as of January 2024 [5].

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